

# Safeguarding Your Research: Essential Handling and Disposal of Pigment Red 31

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pigment Red 31*

Cat. No.: *B1584407*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the use of **Pigment Red 31**, focusing on operational procedures and disposal plans to ensure a secure laboratory environment.

## Immediate Safety and Hazard Information

**Pigment Red 31** is a red-violet powder that may cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup> While not classified as a hazardous substance under OSHA's Hazard Communication Standard, it is crucial to minimize exposure.<sup>[2]</sup> In case of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.<sup>[3]</sup>

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation develops or persists.[1][3]
Eye Contact	Rinse eyes with pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

## Personal Protective Equipment (PPE)

To ensure safety when handling **Pigment Red 31**, the following personal protective equipment is recommended:

PPE Category	Specific Recommendations
Respiratory Protection	A NIOSH-approved dust respirator is recommended, especially when handling the powder and generating dust.[2] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3]
Hand Protection	Wear chemical-impermeable gloves that comply with EU Directive 89/686/EEC and the standard EN 374.[3] Nitrile or PVC gloves are suitable options.[4][5] Inspect gloves for any damage before use and wash hands after handling.[3]
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
Body Protection	Wear a lab coat, apron, or other protective clothing to prevent skin contact.[4][6] For more extensive handling, fire/flame resistant and impervious clothing may be necessary.[3]
Footwear	Closed-toed shoes should be worn in the laboratory.[7]

## Operational Plan for Handling Pigment Red 31

Adherence to a strict operational protocol is essential to minimize the risk of exposure and contamination.

### Step 1: Preparation

- Before handling, review the Safety Data Sheet (SDS) for **Pigment Red 31**.[\[8\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood or a vented balance enclosure, to control airborne dust.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Cover the work surface with absorbent bench paper.[\[8\]](#)

- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)

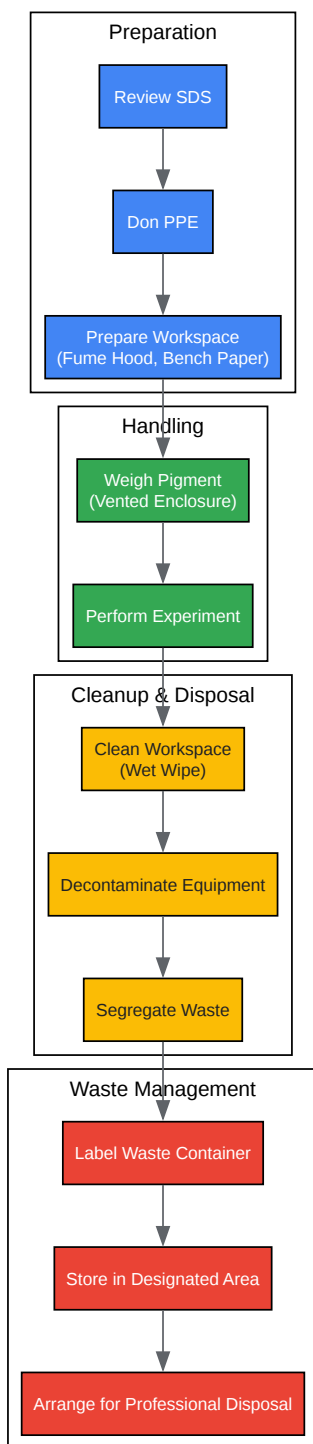
#### Step 2: Weighing and Handling

- When weighing the powder, use a vented balance enclosure to prevent particles from spreading.[\[7\]](#)
- Keep the container of **Pigment Red 31** closed as much as possible.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#) Use non-sparking tools to prevent ignition.[\[3\]](#)
- If possible, pre-dissolve the chemical in a suitable solution to minimize airborne dust.[\[7\]](#)

#### Step 3: Post-Handling

- Thoroughly clean the container and lid after use.[\[7\]](#)
- Wipe down the work surface with a damp cloth to collect any residual powder. Do not dry sweep.[\[6\]](#)[\[10\]](#)
- Wash hands and any exposed skin thoroughly with soap and water.

## Workflow for Safe Handling of Pigment Red 31

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Pigment Red 31**.

## Disposal Plan

Proper disposal of **Pigment Red 31** and associated waste is critical to prevent environmental contamination.

- **Waste Collection:** Collect waste **Pigment Red 31** and any contaminated materials (e.g., gloves, bench paper, wipes) in a suitable, closed, and clearly labeled container.[3]
- **Waste Segregation:** Do not mix with other waste streams unless compatible.
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3] Do not discharge into sewer systems or contaminate water, foodstuffs, or animal feed.[3]
- **Regulatory Compliance:** Waste from the production of certain dyes and pigments may be classified as hazardous waste (EPA hazardous waste K181) under the Resource Conservation and Recovery Act (RCRA).[11] Always consult with your institution's environmental health and safety (EHS) department and follow all local, state, and federal regulations for chemical waste disposal.[12]
- **Contaminated Packaging:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated under controlled conditions with flue gas scrubbing.[3]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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